

# Proper Disposal of 4-Bromo-2-nitroaniline: A Comprehensive Guide

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## Compound of Interest

Compound Name: 4-Bromo-2-nitroaniline

Cat. No.: B116644

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For immediate reference, **4-Bromo-2-nitroaniline** is a hazardous chemical requiring careful handling and disposal in accordance with federal, state, and local regulations. It is harmful if swallowed, in contact with skin, or inhaled, and causes serious skin and eye irritation.<sup>[1][2]</sup> Always consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) before handling this compound.

This guide provides essential safety and logistical information for the proper disposal of **4-Bromo-2-nitroaniline**, tailored for researchers, scientists, and drug development professionals.

## Key Physical and Chemical Properties

A summary of the key quantitative data for **4-Bromo-2-nitroaniline** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub> <sup>[2]</sup>
Molecular Weight	217.02 g/mol <sup>[2][3]</sup>
Appearance	Yellow Solid <sup>[1]</sup>
Melting Point	110-113 °C <sup>[3]</sup>
Storage Class	11 - Combustible Solids <sup>[3]</sup>

## Experimental Protocol: Spill Management

In the event of a spill, immediate and appropriate action is crucial to mitigate exposure and contamination.

### 1. Evacuation and Ventilation:

- Immediately evacuate unnecessary personnel from the spill area.
- Ensure the area is well-ventilated to prevent the accumulation of dust and vapors.[4]

### 2. Personal Protective Equipment (PPE):

- Before cleanup, don the appropriate PPE, including:
  - Chemical-resistant gloves
  - Safety goggles or face shield[3][4]
  - Protective clothing to prevent skin contact[1][4]
  - An N95 dust mask or a respirator for respiratory protection[3][4]

### 3. Containment and Cleanup:

- Avoid generating dust.[5]
- Carefully sweep or shovel the spilled solid material into a suitable, labeled container for hazardous waste.[1][5][6]

### 4. Decontamination:

- Wash the spill area thoroughly with soap and water.
- Remove and wash all contaminated clothing before reuse.[7]

### 5. Waste Disposal:

- Seal the container with the spilled material and dispose of it as hazardous waste through a licensed disposal company.<sup>[7]</sup>

## Standard Operating Procedure for Disposal

The proper disposal of **4-Bromo-2-nitroaniline** is critical to ensure environmental safety and regulatory compliance.

### 1. Waste Identification and Segregation:

- All waste containing **4-Bromo-2-nitroaniline**, including unused product and contaminated materials, must be treated as hazardous waste.
- Segregate this waste from non-hazardous materials.

### 2. Containerization:

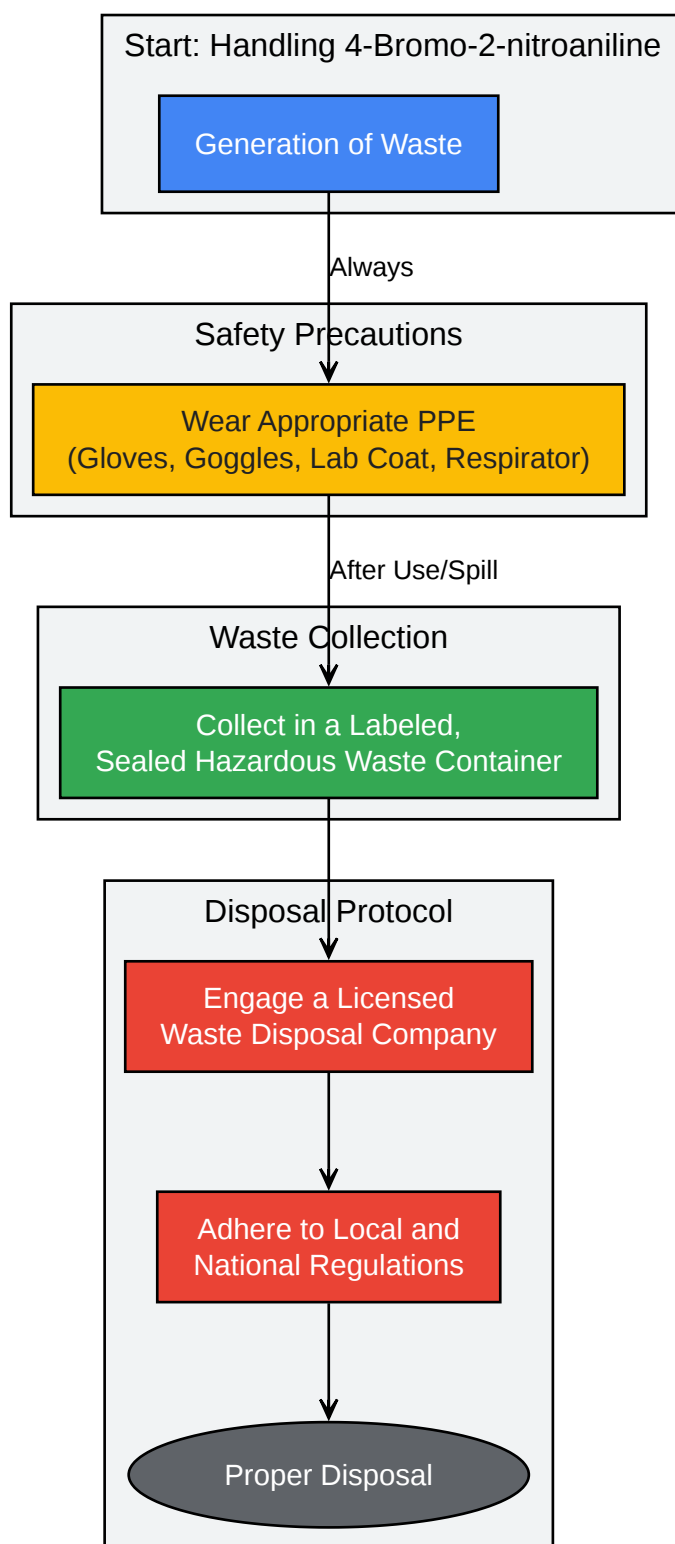
- Collect waste in a clearly labeled, sealed, and appropriate container to prevent leaks or spills.

### 3. Disposal Pathway:

- The disposal of **4-Bromo-2-nitroaniline** must be entrusted to a licensed waste disposal company.
- Adhere to all local and national regulations concerning chemical waste disposal.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-Bromo-2-nitroaniline**.



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Caption: Disposal workflow for **4-Bromo-2-nitroaniline**.

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